

The Azepane Scaffold: A Comprehensive Technical Guide to its Expanding Biological Activities

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Compound of Interest

Compound Name: 3-(Azepan-1-yl)-2,2-dimethylpropan-1-amine
CAS No.: 845885-85-0
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Foreword: The Rise of a Privileged Scaffold

In the landscape of medicinal chemistry, certain molecular frameworks consistently reappear across a multitude of therapeutic targets, earning them the designation of "privileged structures." The azepane ring, a seven-membered saturated nitrogen-containing heterocycle, has firmly established itself within this elite class.^{[1][2]} Its significance stems not from simplicity, but from its inherent three-dimensional complexity and conformational flexibility, which grant chemists a versatile template to explore chemical space in ways that flat, aromatic systems cannot.^{[3][4]} This unique characteristic allows for the precise spatial arrangement of functional groups, enabling optimized interactions with diverse biological targets.

The fruits of this structural promise are evident in the more than 20 FDA-approved drugs that feature the azepane motif, treating a wide array of conditions.^[5] The therapeutic potential of azepane derivatives is remarkably broad, encompassing anticancer, antimicrobial, antiviral, and anti-Alzheimer's activities, alongside applications in neuropsychiatric disorders.^{[5][6][7][8]}

This guide moves beyond a simple cataloging of these activities. It is designed for the discerning researcher, providing an in-depth analysis of the key mechanisms of action, the causal logic behind the experimental assays used for their evaluation, and the foundational synthetic strategies that bring these molecules to life. We will dissect the why behind the how, offering a robust framework for future drug discovery and development endeavors centered on this remarkable scaffold.

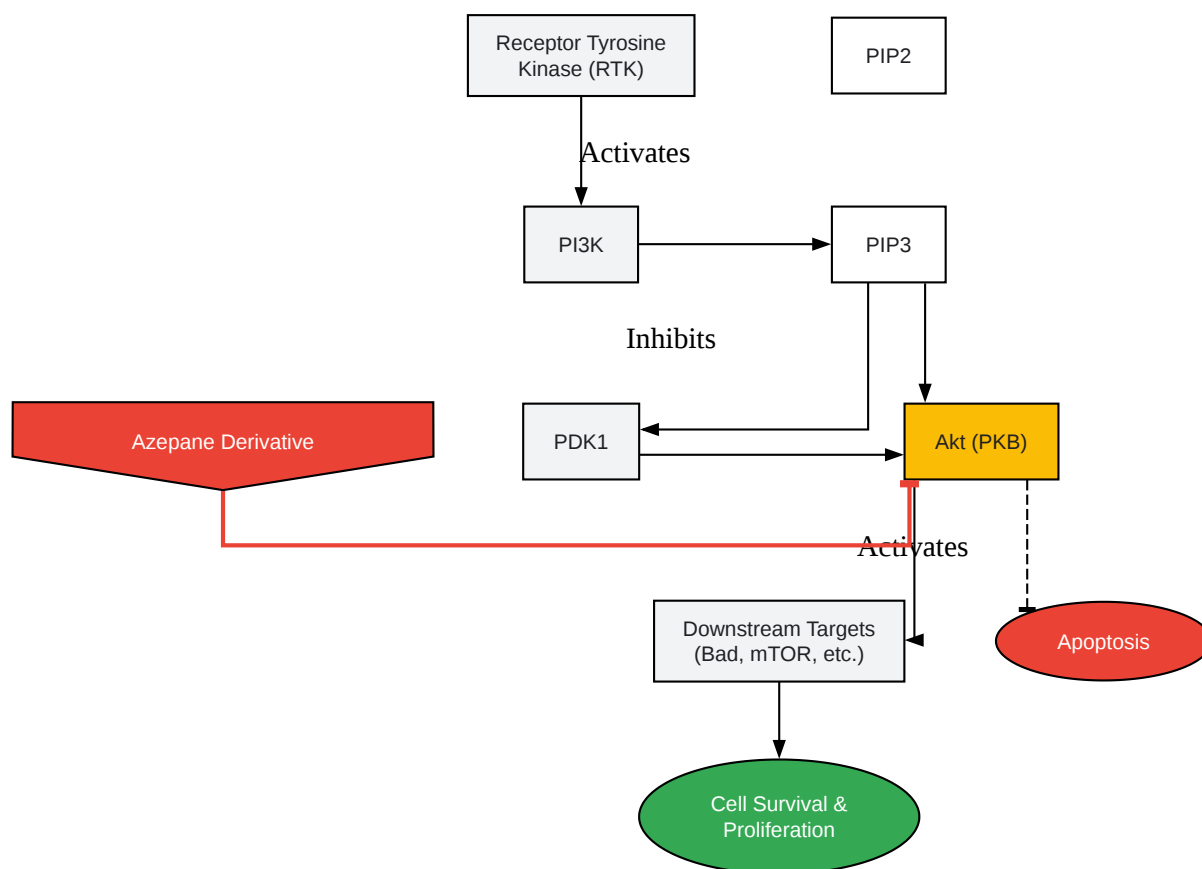
Section 1: The Anticancer Potential of Azepane Derivatives

The dysregulation of cellular signaling pathways is a hallmark of cancer. Azepane derivatives have emerged as potent modulators of these pathways, primarily through the targeted inhibition of key protein kinases and phosphatases that govern cell proliferation, survival, and immune response.

Mechanism of Action 1: Interruption of the PI3K/Akt Survival Pathway

The Phosphatidylinositol 3-kinase (PI3K)/Akt pathway is a critical intracellular signaling cascade that promotes cell survival and proliferation; its aberrant activation is a frequent event in many human cancers.^[1] Protein Kinase B (Akt) is a central node in this pathway. The targeted inhibition of Akt represents a validated strategy for inducing apoptosis (programmed cell death) and cell cycle arrest in tumor cells.^[9]

Several azepane-based compounds have been identified as potent inhibitors of Akt.^[9] By binding to the kinase, they block downstream signaling, effectively cutting off the survival signals that cancer cells depend on. This mechanism provides a direct and powerful route to anticancer activity.



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Caption: Inhibition of the PI3K/Akt signaling pathway by an azepane derivative.

Mechanism of Action 2: Enhancing Anti-Tumor Immunity via PTPN Inhibition

A sophisticated strategy in modern oncology is to harness the patient's own immune system to fight cancer. Protein tyrosine phosphatases like PTPN2 and PTPN1 act as crucial negative regulators of immune signaling pathways, essentially functioning as "brakes" on the anti-tumor immune response.^[1] The inhibition of these phosphatases by certain azepane derivatives can release these brakes, thereby enhancing T-cell mediated tumor cell killing.^[1] This approach transforms the compound from a direct cytotoxic agent into an immunomodulatory one.

Quantitative Anticancer Activity of Representative Azepane Derivatives

The efficacy of anticancer compounds is quantified by their half-maximal inhibitory concentration (IC₅₀), representing the concentration required to inhibit 50% of a biological process, such as cell growth.

Compound Class	Target Cell Line	IC ₅₀ (μM)	Reference
Oxazepine derivative 5b	CaCo-2 (Colon)	24.53	[1]
1,2,3-Triazole linked THC 4g	HCT-116 (Colon)	1.09	[1]
1,2,3-Triazole linked THC 4g	A549 (Lung)	45.16	[1]
Benzo[a]phenazine derivative 7	Various	1-10	[1]

Note: THC refers to Tetrahydrocurcumin.

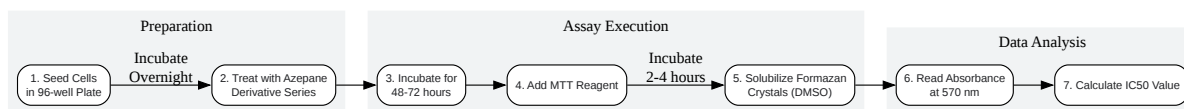
Experimental Protocol: MTT Assay for Cell Viability and Cytotoxicity

The MTT assay is a cornerstone colorimetric method for assessing the metabolic activity of cells, which serves as a proxy for cell viability and proliferation. Its principle lies in the reduction of the yellow tetrazolium salt MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to purple formazan crystals by metabolically active cells.

Methodology Rationale: This protocol is designed to be self-validating by including both negative (vehicle) and positive (known cytotoxic agent) controls. This ensures that any observed decrease in viability is due to the test compound and not an artifact of the experimental conditions.

Step-by-Step Protocol:

- **Cell Seeding:** Plate cancer cells in a 96-well microtiter plate at a pre-optimized density (e.g., 5,000-10,000 cells/well). Incubate overnight (~18 hours) at 37°C with 5% CO₂ to allow for cell attachment and recovery. Causality: An overnight incubation ensures cells are in a logarithmic growth phase and have adhered properly, providing a consistent baseline for the experiment.
- **Compound Treatment:** Prepare serial dilutions of the azepane derivative in the appropriate cell culture medium. Remove the old medium from the wells and add 100 µL of the compound dilutions. Include wells treated with vehicle only (e.g., 0.1% DMSO) as a negative control and a known cytotoxic drug as a positive control.
- **Incubation:** Incubate the plate for a defined period (e.g., 48 or 72 hours) under standard culture conditions. Causality: A 48-72 hour window is typically sufficient to observe the effects of compounds that interfere with cell cycle progression and proliferation.
- **MTT Addition:** Following the treatment incubation, add 10 µL of a 5 mg/mL MTT solution to each well. Incubate for an additional 2-4 hours. Causality: This allows sufficient time for the mitochondrial dehydrogenases in viable cells to convert the MTT into formazan crystals.
- **Formazan Solubilization:** Carefully aspirate the medium containing MTT. Add 100 µL of a solubilizing agent, such as dimethyl sulfoxide (DMSO) or an acidified isopropanol solution, to each well to dissolve the purple formazan crystals.^[1]
- **Absorbance Measurement:** Gently shake the plate for 5 minutes to ensure complete dissolution. Measure the absorbance (Optical Density) of the resulting solution using a microplate reader at a wavelength of 570 nm.^[1] A reference wavelength (e.g., 630 nm) can be used to subtract background noise.
- **Data Analysis:** Calculate the percentage of cell viability relative to the vehicle control (considered 100% viable). Plot the viability against the compound concentration (log scale) to generate a dose-response curve and determine the IC₅₀ value.^[1]



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Caption: Standard experimental workflow for the MTT cell viability assay.

Section 2: Antimicrobial and Antiviral Activity

The rise of drug-resistant pathogens presents a global health crisis, demanding the discovery of novel antimicrobial agents with new mechanisms of action. Azepane derivatives, particularly when fused with other complex scaffolds like triterpenoids, have demonstrated remarkable potency against both resistant bacteria and viruses.

Focus: Azepano-Triterpenoids Against MRSA and HCMV

A series of semisynthetic triterpenoids incorporating an A-ring fused azepane have been evaluated for their antimicrobial and antiviral properties.[6][8] These hybrid molecules have shown exceptionally strong activity against Methicillin-resistant *Staphylococcus aureus* (MRSA), a notorious "superbug." In some cases, the minimum inhibitory concentrations (MIC) were found to be $\leq 0.15 \mu\text{M}$, exceeding the efficacy of the frontline antibiotic vancomycin.[6]

Furthermore, these same classes of compounds displayed high potency against Human Cytomegalovirus (HCMV), a significant pathogen in immunocompromised individuals.[6][8] The dual-activity profile of these molecules makes them particularly attractive leads for further development.

Quantitative Antimicrobial and Antiviral Activity Data

The Selectivity Index (SI) is a critical parameter, calculated as the ratio of cytotoxic concentration (CC_{50}) to effective concentration (EC_{50}). A higher SI value indicates greater selectivity for the viral target over host cells.

Compound Class	Target Organism	Activity Metric	Value (µM)	Selectivity Index (SI)	Reference
Azepanobetulinic acid amide	MRSA	MIC	≤ 0.15	133	[6]
Azepanouvao I	MRSA	MIC	≤ 0.15	N/A	[6]
Azepanobetulin	HCMV	EC ₅₀	0.15	115	[6]
Azepanouvao I	HCMV	EC ₅₀	0.11	136	[6]
Azepano-glycyrrhetol	HCMV	EC ₅₀	0.11	172	[6]

Experimental Protocol: Broth Microdilution for Minimum Inhibitory Concentration (MIC)

The broth microdilution method is the gold standard for determining the MIC of an antimicrobial agent. It establishes the lowest concentration of a drug that prevents the visible growth of a microorganism.

Methodology Rationale: This method provides a quantitative result (the MIC value) that is reproducible and essential for comparing the potency of different antimicrobial agents. The inclusion of growth and sterility controls is mandatory for validating the results of each assay plate.

Step-by-Step Protocol:

- **Medium Preparation:** Prepare a suitable sterile broth medium (e.g., Mueller-Hinton Broth) for the test microorganism.
- **Compound Dilution:** In a 96-well microtiter plate, prepare serial two-fold dilutions of the azepane-containing compound directly in the broth. This typically creates a concentration

range from ~256 µg/mL down to 0.5 µg/mL.

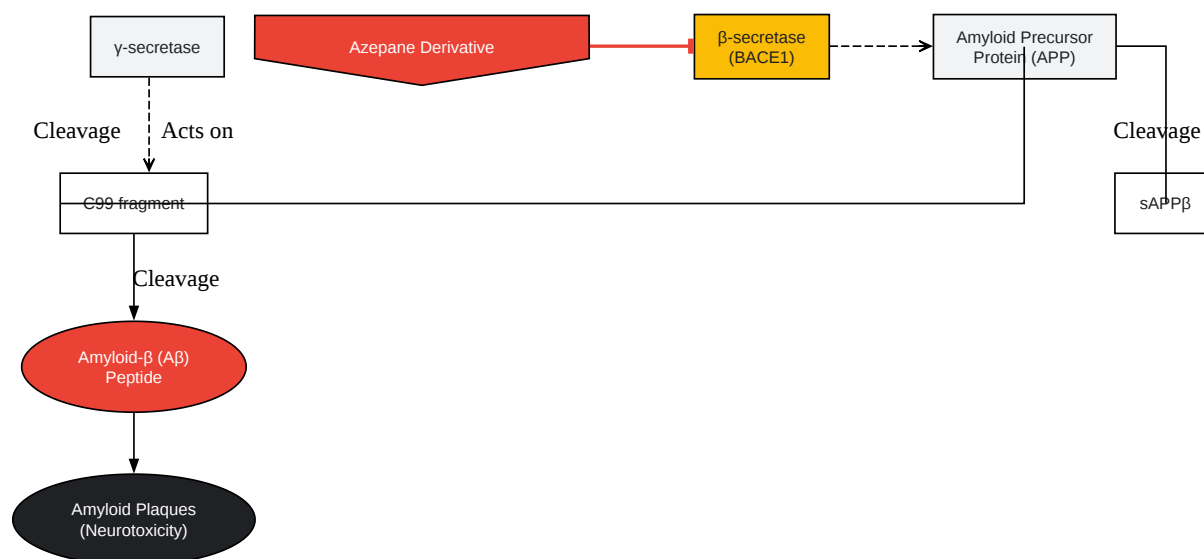
- **Inoculum Preparation:** Prepare a standardized inoculum of the test microorganism from a fresh culture, adjusting its turbidity to match a 0.5 McFarland standard. This corresponds to approximately 1.5×10^8 CFU/mL. Dilute this suspension to achieve a final concentration of 5×10^5 CFU/mL in the wells. **Causality:** Standardizing the inoculum is critical; too many bacteria can overwhelm the drug, while too few may not yield visible growth, leading to inaccurate MIC values.
- **Inoculation:** Inoculate each well containing the compound dilutions with the prepared bacterial suspension. Also include a growth control well (broth + bacteria, no compound) and a sterility control well (broth only, no bacteria).
- **Incubation:** Incubate the plate at an appropriate temperature (e.g., 37°C) for 18-24 hours.
- **MIC Determination:** After incubation, visually inspect the plate for turbidity (cloudiness), which indicates bacterial growth. The MIC is the lowest concentration of the compound at which there is no visible growth.^[1]

Section 3: Applications in Neurodegenerative and Neuropsychiatric Disorders

The conformational rigidity and three-dimensional nature of certain fused azepane systems make them ideal candidates for interacting with the specific binding pockets of enzymes and transporters in the central nervous system (CNS).

Mechanism of Action 1: BACE1 Inhibition for Alzheimer's Disease

The amyloid cascade hypothesis posits that the accumulation of amyloid-β (Aβ) peptides in the brain is a primary event in the pathogenesis of Alzheimer's disease. The enzyme β-secretase 1 (BACE1) is responsible for the initial cleavage of the amyloid precursor protein (APP), a critical step in the generation of Aβ.^[1] Therefore, inhibiting BACE1 is a key therapeutic strategy. Azepane-based derivatives have been developed as potent BACE1 inhibitors, effectively reducing the production of neurotoxic Aβ peptides.^{[1][10]}



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Caption: Inhibition of amyloid- β production by an azepane-based BACE1 inhibitor.

Mechanism of Action 2: Monoamine Transporter Inhibition

Monoamine transporters for norepinephrine (NET), dopamine (DAT), and serotonin (SERT) are responsible for the reuptake of these neurotransmitters from the synaptic cleft, thereby terminating their signal. Inhibitors of these transporters are widely used to treat depression, anxiety, and other neuropsychiatric disorders. Recently, novel chiral bicyclic azepanes have been identified as potent inhibitors of NET and DAT.[7][11] The enantiomer (R,R)-1a was found to be a potent NET inhibitor with an IC_{50} of 60 nM, demonstrating significant stereoselectivity.[7]

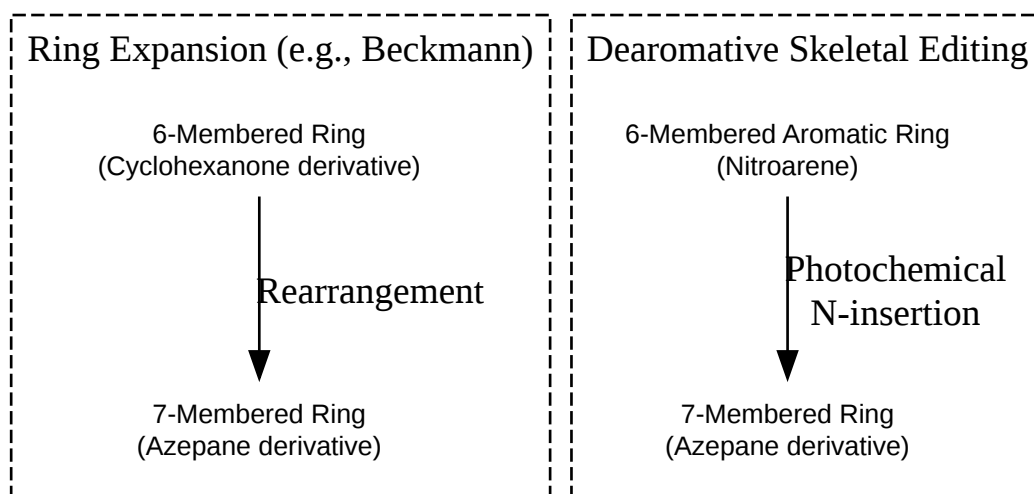
Quantitative Neuroactivity of Representative Azepane Derivatives

Compound	Target	IC ₅₀ (nM)	Reference
(R,R)-1a	NET	60	[7]
(R,R)-1a	DAT	230	[7]
(R,R)-1a	SERT	250	[7]
(S,S)-1a	NET	1600	[7]

Section 4: A Glimpse into Synthetic Strategies

The biological activity of azepane derivatives is intrinsically linked to their structure. The ability to synthesize diverse and complex azepanes is therefore paramount. While numerous strategies exist, two conceptually different approaches highlight the evolution of synthetic chemistry in this field.

- **Ring-Expansion Reactions:** This classic and robust approach involves expanding a pre-existing smaller ring. The Beckmann rearrangement of substituted cyclohexanone oximes is a widely used method to generate the seven-membered azepane lactam, which can then be reduced and further functionalized.[2][7] This strategy is powerful for creating specific substitution patterns based on readily available starting materials.
- **Dearomative Skeletal Editing:** A more modern and powerful strategy involves the complete rearrangement of an aromatic ring. For example, the photochemical dearomatization of simple nitroarenes can transform a six-membered benzene ring into a seven-membered azepane in just two steps.[12] This innovative method provides access to highly complex and previously unreachable azepane scaffolds directly from simple aromatic precursors.[12]



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